

Comprehensive Technical Guide on Oxamyl Oxime: Physicochemical Profiling, Degradation Kinetics, and Analytical Methodologies

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Oxamyl oxime

CAS No.: 30558-43-1

Cat. No.: B1677834

[Get Quote](#)

Executive Summary

Oxamyl oxime is the primary environmental metabolite and hydrolytic degradation product of oxamyl, a broad-spectrum carbamate insecticide and nematicide[1][2]. For researchers, toxicologists, and regulatory scientists, tracking the environmental fate of oxamyl necessitates rigorous quantification of **oxamyl oxime** in soil and groundwater[1]. This whitepaper provides an authoritative overview of **oxamyl oxime**, detailing its exact physicochemical specifications—including its CAS number and molecular weight—alongside validated LC-MS/MS analytical protocols and degradation pathways.

Chemical Identity and Physicochemical Properties

Accurate chemical identification is the bedrock of analytical chemistry, mass spectrometry calibration, and regulatory compliance. **Oxamyl oxime** is structurally characterized as an oxime derivative of the parent carbamate[3].

Table 1: Core Chemical Identifiers and Properties of **Oxamyl Oxime**

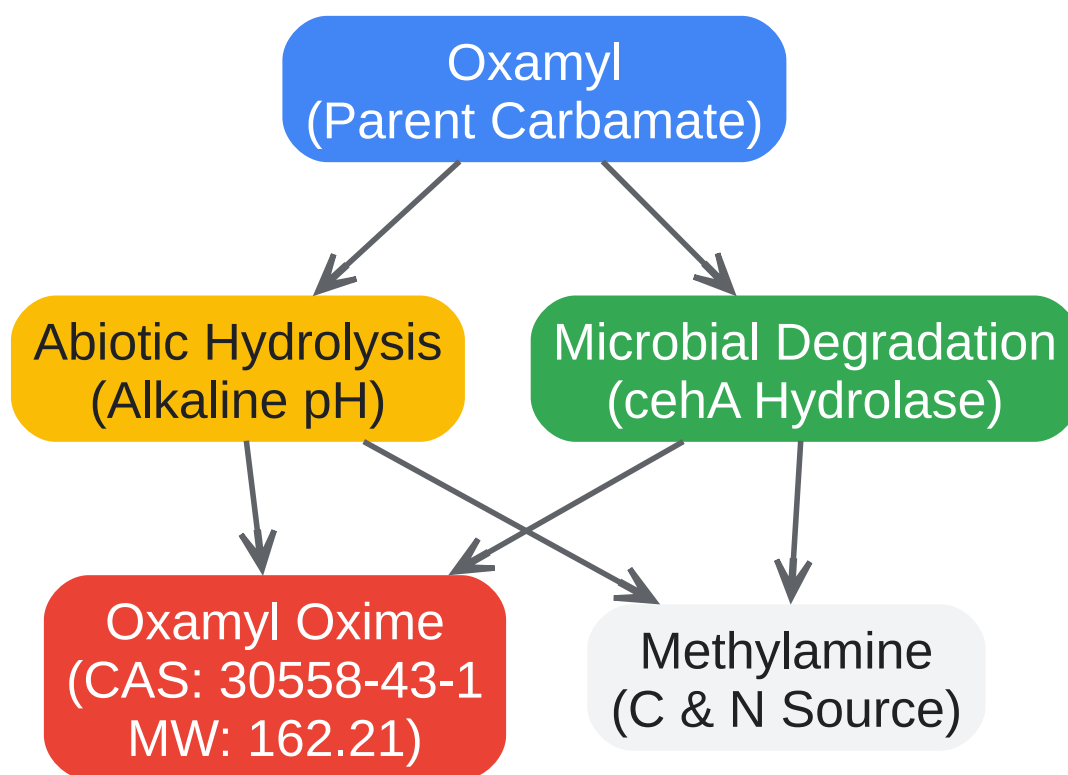
Property	Specification
Common Name	Oxamyl oxime
CAS Registry Number	30558-43-1[3][4]
Molecular Formula	C5H10N2O2S[3][4]
Molecular Weight	162.21 g/mol [3][4]
Exact Mass	162.0463 g/mol [3]
IUPAC Name	Ethanimidothioic acid, 2-(dimethylamino)-N-hydroxy-2-oxo-, methyl ester[3]
SMILES	<chem>O=C(N(C)C)/C(SC)=N/O</chem> [3]
Physical State	Solid powder[3]
Solubility	Soluble in DMSO, Methanol, and Acetonitrile[1][3]

Causality in Mass Spectrometry: The exact molecular weight of 162.21 g/mol is a critical parameter for instrument calibration, dictating the precursor ion mass (typically $[M+H]^+$ at m/z 163.2) targeted during LC-MS/MS multiple reaction monitoring (MRM)[2][3].

Degradation Kinetics and Metabolic Pathways

The conversion of oxamyl to **oxamyl oxime** is driven by both abiotic hydrolysis and microbial degradation in soil and aqueous environments[5]. The carbamate linkage in the parent oxamyl molecule is highly susceptible to cleavage under alkaline conditions or via enzymatic hydrolysis[5].

Mechanistic Causality: The hydrolysis of the methylcarbamoyl group yields **oxamyl oxime** and methylamine[5]. In agricultural soils, specific microbiota (such as *Pseudomonas* strains harboring the *cehA* hydrolase gene) actively drive this biotransformation[5]. These microorganisms utilize the liberated methylamine as a primary carbon and nitrogen source, leaving **oxamyl oxime** to accumulate as a terminal or semi-terminal residue in the soil matrix[5]. This biological filtering dictates why environmental monitoring must target the oxime metabolite.



[Click to download full resolution via product page](#)

Fig 1: Environmental degradation pathway of oxamyl to **oxamyl oxime**.

Analytical Methodologies: LC-MS/MS Protocol

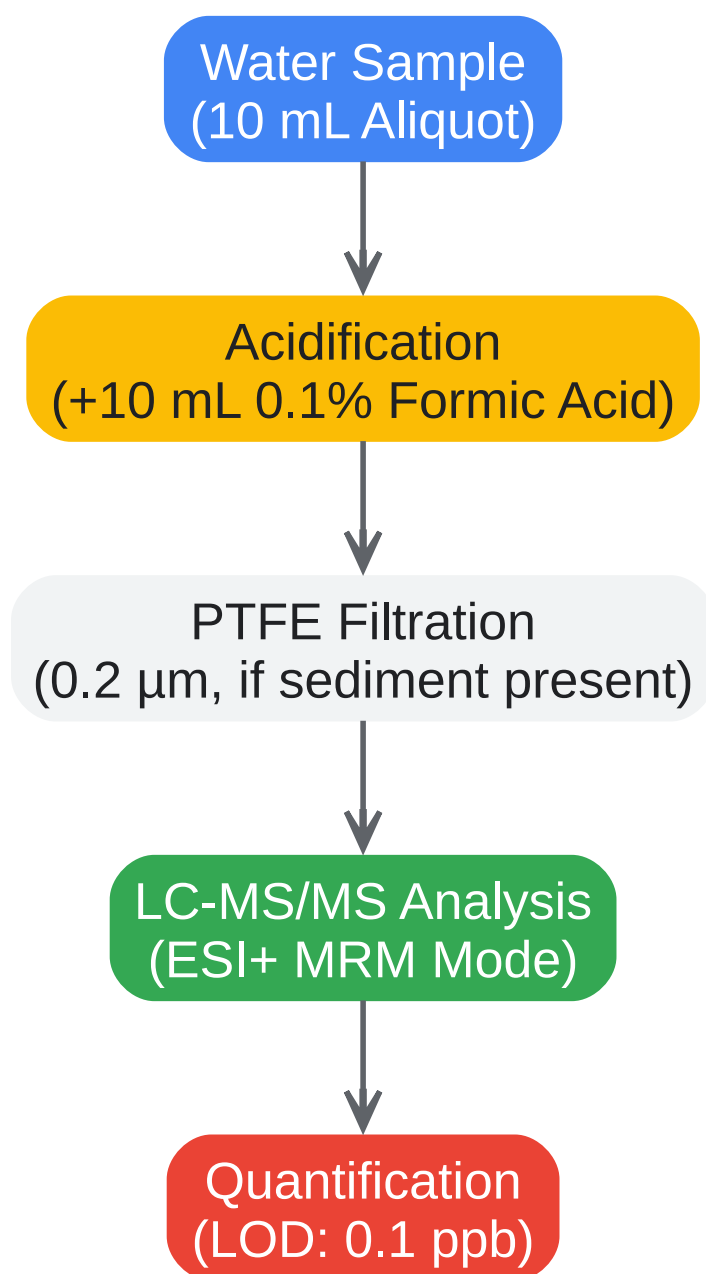
To support environmental monitoring and regulatory submissions (such as EPA groundwater studies), robust analytical methods are required[1][2]. The following protocol outlines a self-validating LC-MS/MS workflow for the quantification of **oxamyl oxime** in water[2][6].

Rationale for Methodological Choices:

- **Direct Aqueous Injection:** Unlike complex matrices requiring extensive solid-phase extraction (SPE), water samples can often be analyzed via direct injection after acidification. This minimizes analyte loss and limits procedural extraction errors[2].
- **Formic Acid Addition:** Acidification with 0.1% formic acid serves a dual purpose: it stabilizes the oxime to prevent spontaneous base-catalyzed degradation during the autosampler queue, and it provides the necessary protons to enhance ionization efficiency in the positive electrospray ionization (ESI+) mode[2][6].

Step-by-Step Protocol for Water Matrices

- Sample Preparation: Aliquot 10.0 mL of the environmental water sample into a pre-cleaned borosilicate glass vial[2][6].
- Acidification: Add 10.0 mL of 0.1% aqueous formic acid to the sample to achieve a final volume of 20.0 mL, creating a 2x dilution factor[2][6].
- Filtration (Self-Validating Step): If suspended particulate matter is visible, filter the acidified sample through a 0.2 μ m PTFE (Polytetrafluoroethylene) syringe filter directly into an autosampler vial[6]. Validation Check: Always run a matrix blank (pure water) through the same filter lot to ensure no background contamination or analyte adsorption occurs[6].
- Calibration Standards: Prepare a standard curve using a traceable Certified Reference Material (CRM) of **oxamyl oxime**[7]. Dilute stock solutions in 0.01% formic acid in water:methanol (95:5, v/v) to bracket the expected sample concentrations (e.g., 0.1 ppb to 10 ppb)[1].
- LC-MS/MS Analysis:
 - Column: C18 Reverse-Phase analytical column.
 - Mobile Phase A: 0.1% Formic acid in Milli-Q water[1].
 - Mobile Phase B: Methanol with 0.1% Formic acid.
 - Ionization: Atmospheric Pressure Ionization (API) in positive MRM mode[2].
- Quantification: Calculate the concentration (ppb) using the linear regression from the calibration curve, ensuring to multiply by the 2x dilution factor introduced during the acidification step[2][6].



[Click to download full resolution via product page](#)

Fig 2: LC-MS/MS analytical workflow for **oxamyl oxime** in water matrices.

Trustworthiness and Quality Control (QC)

A self-validating protocol requires stringent Quality Control measures to ensure the trustworthiness of the generated data. When analyzing **oxamyl oxime**, the following QC parameters must be strictly adhered to^{[1][2][6]}:

- Matrix Spikes: Fortify control samples with known concentrations of **oxamyl oxime** prior to processing. Acceptable recovery ranges for regulatory compliance are typically between 70% and 120%[\[2\]](#)[\[6\]](#).
- Standard Stability Tracking: **Oxamyl oxime** standard solutions in acetonitrile or methanol are stable for up to 2 months when stored at $\leq -10^{\circ}\text{C}$ [\[1\]](#). Degradation checks must be performed by plotting the response of newly prepared standards against the 2-month-old standards to verify stability[\[2\]](#).
- System Suitability: Inject a mid-level calibration standard every 10 samples. The analytical run is only valid if instrument drift remains within $\pm 10\%$ of the initial calibration curve[\[2\]](#).

Conclusion

The accurate tracking of **oxamyl oxime** (CAS: 30558-43-1, MW: 162.21) is indispensable for evaluating the environmental persistence and impact of carbamate pesticides. By utilizing targeted LC-MS/MS methodologies and understanding the abiotic and biotic degradation pathways that yield this specific metabolite, researchers can generate highly reliable, reproducible data essential for toxicological assessments and regulatory compliance.

References

- Environmental Protection Agency (EPA). "Analytical Method for the Determination of Oxamyl and its Oxime Metabolite in Soil". Source: epa.gov. URL: [\[Link\]](#)
- Environmental Protection Agency (EPA). "Analytical Method for the Determination of Oxamyl and its Oxime Metabolite in Water". Source: epa.gov. URL: [\[Link\]](#)
- WITEGA Laboratorien. "Oxamyl-oxime - Traceable Reference Standard". Source: witega.de. URL: [\[Link\]](#)
- Environmental Protection Agency (EPA). "EPA Review for Oxamyl and Oxime in Water; MRID 455916-01". Source: epa.gov. URL: [\[Link\]](#)
- National Institutes of Health (NIH). "Isolation of Oxamyl-degrading Bacteria and Identification of *cehA*". Source: nih.gov. URL: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
- 2. [epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
- 3. [medkoo.com](https://www.medkoo.com) [[medkoo.com](https://www.medkoo.com)]
- 4. [hpc-standards.com](https://www.hpc-standards.com) [[hpc-standards.com](https://www.hpc-standards.com)]
- 5. Isolation of Oxamyl-degrading Bacteria and Identification of *cehA* as a Novel Oxamyl Hydrolase Gene - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. [epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
- 7. Oxamyl-oxime - Traceable Reference Standard for Residue Analysis (CAS 30558-43-1) [[witega.de](https://www.witega.de)]
- To cite this document: BenchChem. [Comprehensive Technical Guide on Oxamyl Oxime: Physicochemical Profiling, Degradation Kinetics, and Analytical Methodologies]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1677834/docs#comprehensive-technical-guide-on-oxamyl-oxime-physicochemical-profiling-degradation-kinetics-and-analytical-methodologies>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)